2-(Propan-2-yl)thiomorpholine: Structural Dynamics and Medicinal Utility

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Compound of Interest

Compound Name:	*2-(Propan-2-yl)thiomorpholine*
CAS No.:	*1354949-45-3*
Cat. No.:	*B1374443*

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Executive Summary

2-(Propan-2-yl)thiomorpholine (also known as 2-isopropylthiomorpholine) represents a critical scaffold in modern medicinal chemistry, serving as a lipophilic bioisostere of the widely used 2-isopropylmorpholine. By replacing the ether oxygen with a sulfur atom, this heterocyclic moiety introduces unique electronic and steric properties—specifically modulating lipophilicity (

), metabolic stability, and hydrogen bond accepting capability.

This technical guide provides a comprehensive analysis of the molecule's structural attributes, validated synthetic pathways, and its application in drug discovery, particularly for targets requiring optimized blood-brain barrier (BBB) penetration or specific hydrophobic interactions (e.g., DPP-4 inhibitors, antimicrobial agents).

Chemical Structure and Stereochemistry

Structural Identity

The molecule consists of a six-membered saturated thiomorpholine ring substituted at the C2 position with a propan-2-yl (isopropyl) group.[1] This substitution breaks the symmetry of the

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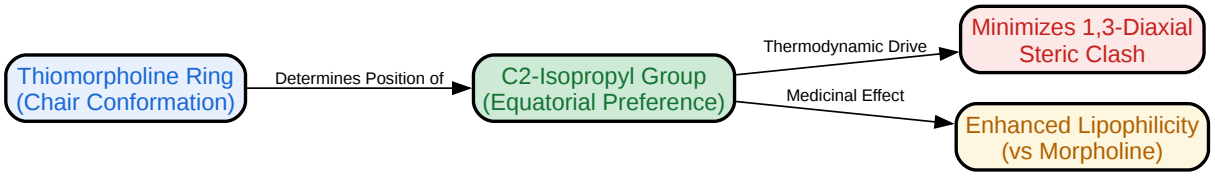
parent thiomorpholine, introducing a chiral center and creating distinct steric environments.

Property	Detail
IUPAC Name	2-(Propan-2-yl)thiomorpholine
Common Name	2-Isopropylthiomorpholine
Molecular Formula	
Molecular Weight	145.27 g/mol
Chiral Center	C2 (Enantiomers: R and S)
CAS Number	1159826-53-7 (Generic/Derivative Ref)

Conformational Analysis

Unlike the planar aromatic rings, the thiomorpholine ring adopts a chair conformation to minimize torsional strain.

- Equatorial Preference: The bulky isopropyl group at C2 strongly favors the equatorial position to avoid 1,3-diaxial interactions with the axial protons on C4 and C6.
- Heteroatom Effects: The C-S bond length (1.82 Å) is significantly longer than the C-O bond (1.43 Å) in morpholine, leading to a more "puckered" ring shape. This alters the vector of the nitrogen lone pair, potentially impacting receptor binding affinity compared to morpholine analogs.



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Figure 1: Conformational dynamics of 2-isopropylthiomorpholine driving steric and electronic properties.

Physicochemical Profile

The substitution of oxygen with sulfur drastically shifts the physicochemical landscape. The sulfur atom is less electronegative but more polarizable (soft base), increasing lipophilicity without necessarily sacrificing water solubility of the salt form.

Table 1: Comparative Properties (Predicted vs. Experimental)

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Property	2-Isopropylthiomorpholine	2-Isopropylmorpholine (Analog)	Thiomorpholine (Parent)	Relevance
LogP (Lipophilicity)	1.60 (Predicted)	~0.8	0.2	Higher LogP improves membrane permeability.
pKa (Conj. Acid)	8.5 - 9.0	~8.4	9.0	Basic enough to form stable salts; exists as cation at physiological pH.
TPSA (Å²)	12.0 (Amine only)	21.3 (Amine + Ether)	28.0	Lower TPSA suggests better BBB penetration.
H-Bond Donors	1 (NH)	1 (NH)	1	Secondary amine functionality.
H-Bond Acceptors	2 (N, S)	2 (N, O)	2	Sulfur is a weaker acceptor than Oxygen.
Boiling Point	~185°C (Est.)	~150°C	169°C	Higher BP due to molecular weight and polarizability.

Synthetic Pathways[2][3][4][5][6]

To ensure high enantiomeric purity—critical for drug development—the synthesis is best approached using the "Chiral Pool" strategy, starting from L-Valine. This avoids difficult resolution steps later.

The "Valinol-Sulfide" Cyclization Protocol

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This method utilizes L-Valinol to install the isopropyl group with defined stereochemistry.

Reagents:

- Starting Material: L-Valinol (derived from L-Valine).
- Alkylation Agent: 1,2-Dibromoethane or Ethylene Oxide.
- Sulfur Source: Sodium Sulfide (

) or Potassium Thioacetate (

).
- Solvents: DMF, THF, Toluene.

Step-by-Step Protocol:

- N-Alkylation / Protection:
  - React L-Valinol with Chloroacetyl chloride at 0°C in DCM/TEA to form the N-(1-hydroxy-3-methylbutan-2-yl)-2-chloroacetamide.
  - Rationale: Direct alkylation with dihaloalkanes often leads to polymerization. Acylation controls the nitrogen reactivity.
- Introduction of Sulfur:
  - Treat the chloroacetamide with Potassium Thioacetate (KSAc) in DMF at RT.
  - Result: Formation of the thioester intermediate.
- Reduction and Cyclization (The "One-Pot" Cascade):
  - Hydrolysis: Treat with NaOH/MeOH to liberate the free thiol.
  - Activation: Convert the hydroxyl group of the valinol moiety to a mesylate (MsCl/TEA) or bromide (

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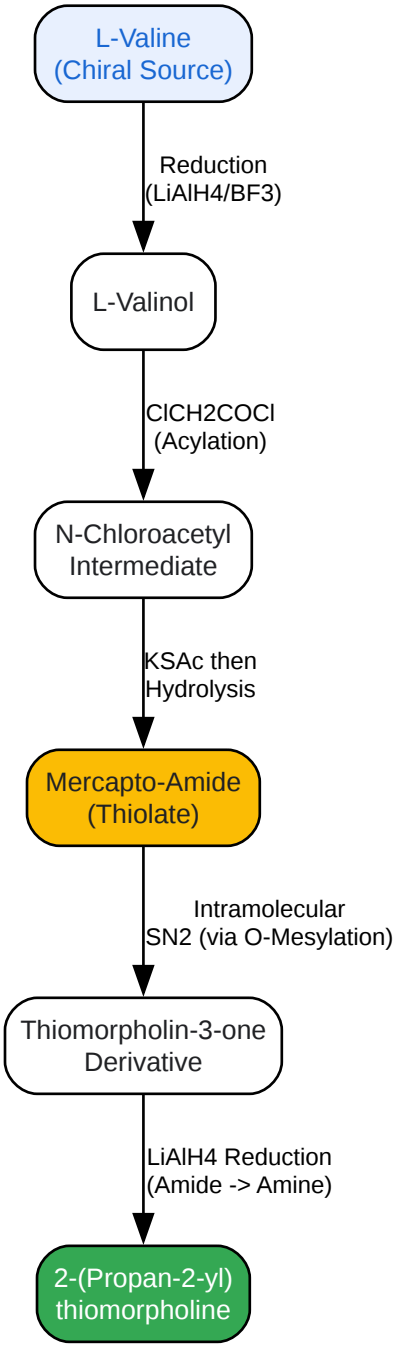
- Cyclization: Under basic conditions (

  or

  in DMF), the thiolate anion attacks the activated carbon, closing the ring to form the thiomorpholin-3-one derivative.

- Final Reduction: Reduce the amide carbonyl using Lithium Aluminum Hydride ($LiAlH_4$) in refluxing THF to yield the final 2-isopropylthiomorpholine.

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Figure 2: Stereoselective synthesis starting from the chiral pool (L-Valine).

Medicinal Chemistry Applications

Bioisosterism and Lipophilicity

The replacement of morpholine with thiomorpholine is a classic medicinal chemistry tactic.

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- Effect: The

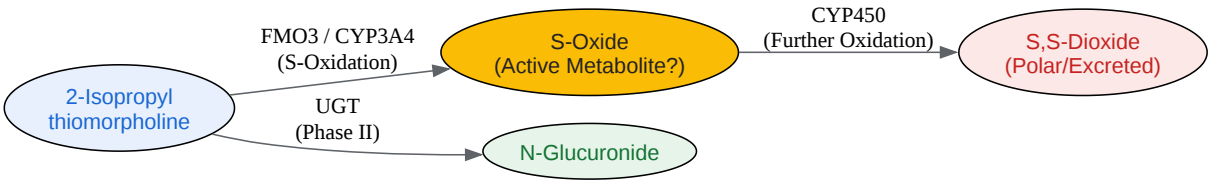
  increase (~0.8 units) enhances passive diffusion across the blood-brain barrier.

- Case Study: In DPP-4 inhibitors (diabetes), replacing morpholine with thiomorpholine often retains potency while altering the pharmacokinetic profile (longer half-life due to lipophilic protein binding).

Metabolic Hotspots

The sulfur atom is a "soft" metabolic handle. Unlike the inert ether oxygen in morpholine, the sulfur in 2-isopropylthiomorpholine is susceptible to oxidative metabolism by Flavin-containing Monooxygenases (FMOs) and Cytochrome P450s (CYPs).

- Metabolite 1: Sulfoxide (S=O) – Chiral (creates diastereomers).
- Metabolite 2: Sulfone (O=S=O) – Achiral, highly polar.
- Strategy: If the parent drug is cleared too rapidly, the S-oxide metabolite often retains biological activity but has higher water solubility, potentially serving as an active metabolite.



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Figure 3: Primary metabolic pathways affecting clearance and activity.

Safety and Handling

As a secondary amine and sulfide, standard safety protocols apply.

- Hazards:

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- Skin/Eye Irritant: Causes severe irritation; potential sensitizer due to the sulfide moiety.
- Odor: Characteristic "sulfur/garlic" odor, though less volatile than low MW thiols.

- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent spontaneous S-oxidation by atmospheric oxygen over time.
- Incompatibility: Avoid strong oxidizing agents (Peroxides, Bleach) which will vigorously convert the sulfide to sulfoxide/sulfone.

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